Introduction: The Imperative of Solubility in Preclinical Research

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Compound of Interest

Compound Name:	*[3-(Ethoxymethyl)phenyl]methanamine hydrochloride*
CAS No.:	*1193387-67-5*
Cat. No.:	*B1371997*

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[3-(Ethoxymethyl)phenyl]methanamine hydrochloride is a substituted benzenemethanamine derivative. While specific therapeutic applications are not widely documented in publicly available literature, its structural motifs are common in medicinal chemistry, suggesting its potential as a scaffold or intermediate in the synthesis of novel pharmaceutical agents. The hydrochloride salt form indicates an effort to improve the aqueous solubility and stability of the parent amine.

In early-stage drug development, the aqueous solubility of a compound is a critical physicochemical parameter that profoundly influences its biopharmaceutical properties, including dissolution rate, absorption, and ultimately, bioavailability.[1][2] A comprehensive understanding of a compound's solubility profile is therefore not merely a data point, but a cornerstone of a rational drug design and formulation strategy. This guide, written from the perspective of a Senior Application Scientist, provides a framework for the systematic evaluation of the solubility of **[3-(Ethoxymethyl)phenyl]methanamine hydrochloride**, emphasizing not just the 'how,' but the 'why' behind the experimental choices.

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Physicochemical Characterization: What We Know and What We Can Infer

Direct experimental data for **[3-(Ethoxymethyl)phenyl]methanamine hydrochloride** is sparse in the public domain. However, we can build a foundational understanding from its chemical structure and data from analogous compounds.

Chemical Structure and Properties:

- IUPAC Name: **[3-(Ethoxymethyl)phenyl]methanamine hydrochloride**
- Molecular Formula: $C_{10}H_{16}ClNO$
- InChI: InChI=1S/C10H15NO.ClH/c1-2-12-8-10-5-3-4-9(6-10)7-11;/h3-6H,2,7-8,11H2,1H3;1H[3]

Property	Value/Prediction	Rationale/Source
Molecular Weight	201.69 g/mol	Calculated from the molecular formula.
Appearance	White to off-white solid (Predicted)	Typical for hydrochloride salts of amines.
pKa (of the conjugate acid)	~9-10 (Predicted)	The primary amine group is expected to have a pKa similar to that of benzylamine (pKa of 9.34).[4] The ethoxymethyl substituent is unlikely to significantly alter this value.
LogP (Octanol/Water Partition Coefficient)	~1.5 - 2.5 (Predicted for the free base)	Based on the structure having both hydrophobic (phenyl ring, ethyl group) and hydrophilic (amine, ether oxygen) moieties. This value suggests moderate lipophilicity.

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The Science of Solubility for an Amine Hydrochloride Salt

As a hydrochloride salt of a primary amine, the solubility of **[3-(Ethoxymethyl)phenyl]methanamine hydrochloride** is expected to be highly dependent on the pH of the aqueous medium. The fundamental principle at play is the equilibrium between the ionized (protonated) and non-ionized (free base) forms of the molecule.

The Henderson-Hasselbalch equation governs this relationship:

pH = pKa + log ([Free Base] / [Conjugate Acid])

The ionized form (the protonated amine) is significantly more polar and, therefore, more soluble in aqueous media than the non-ionized free base. Consequently, the solubility of this compound is expected to be highest at acidic pH values (well below its pKa) and will decrease as the pH approaches and surpasses the pKa.

Experimental Determination of Solubility: A Methodological Guide

A multi-faceted approach to solubility determination is recommended to gain a comprehensive understanding of the compound's behavior. This involves assessing both thermodynamic and kinetic solubility.

Thermodynamic Solubility: The Gold Standard (Shake-Flask Method)

Thermodynamic solubility represents the true equilibrium solubility of a compound in a given solvent system.[2] The shake-flask method, though time-consuming, remains the most reliable technique for its determination.[5]

Protocol: Equilibrium Shake-Flask Solubility Assay

- Preparation of Buffers: Prepare a series of aqueous buffers at physiologically relevant pH values (e.g., pH 2.0, 4.5, 6.8, and 7.4).

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- Sample Preparation: Add an excess of **[3-(Ethoxymethyl)phenyl]methanamine hydrochloride** to vials containing each buffer. The presence of undissolved solid at the end of the experiment is crucial to ensure saturation.
- Equilibration: Seal the vials and agitate them at a constant temperature (typically 25°C or 37°C) for a sufficient period to reach equilibrium. This can take 24 to 72 hours. A preliminary time-to-equilibrium study is advisable.
- Phase Separation: After equilibration, allow the vials to stand, or centrifuge them at a high speed to pellet the undissolved solid.
- Sampling and Dilution: Carefully remove an aliquot of the supernatant, ensuring no solid material is transferred. Dilute the supernatant with an appropriate mobile phase for analysis.
- Quantification: Analyze the concentration of the dissolved compound in the diluted supernatant using a validated analytical method, such as High-Performance Liquid Chromatography with UV detection (HPLC-UV).
- Data Analysis: Calculate the solubility in mg/mL or µg/mL for each pH value.

Diagram: Shake-Flask Solubility Workflow

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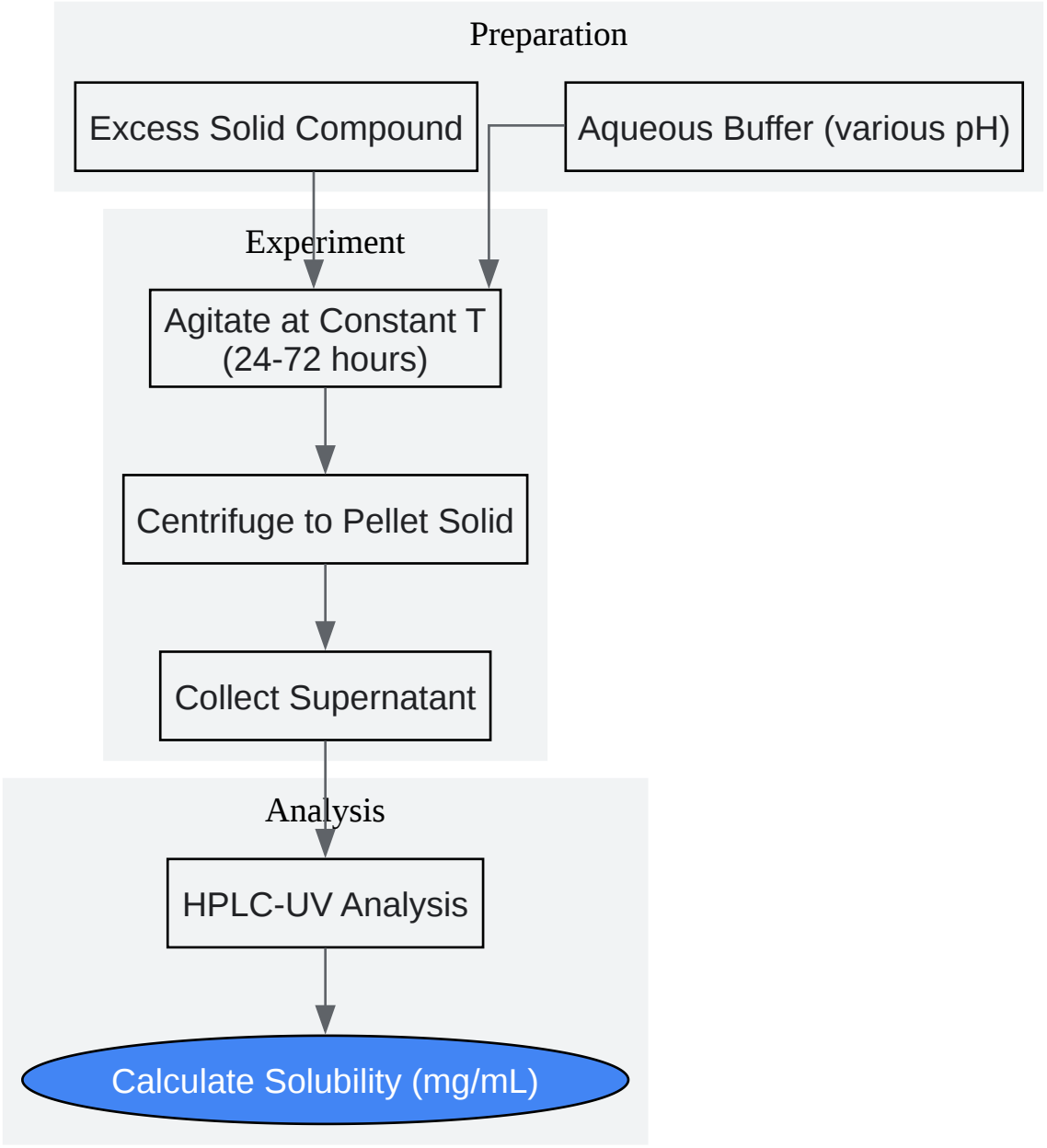

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Caption: Workflow for Thermodynamic Solubility Determination.

Kinetic Solubility: A High-Throughput Approach

Kinetic solubility measures the concentration at which a compound precipitates from a solution when added from a concentrated organic stock (typically DMSO).[2] This method is faster than the shake-flask method and is well-suited for early discovery screening. Nephelometry, which

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measures light scattering from suspended particles, is a common and efficient technique for this purpose.[1][6]

Protocol: Nephelometric Kinetic Solubility Assay

- Stock Solution Preparation: Prepare a high-concentration stock solution of **[3-(Ethoxymethyl)phenyl]methanamine hydrochloride** in 100% DMSO (e.g., 10 mM).
- Serial Dilution: In a microplate, perform serial dilutions of the stock solution in DMSO.
- Addition to Buffer: Transfer a small volume of each DMSO dilution to a corresponding well in a clear-bottom microplate containing the aqueous buffer of interest (e.g., Phosphate Buffered Saline, pH 7.4). The final DMSO concentration should be kept low (e.g., <5%) to minimize its effect on solubility.
- Incubation: Incubate the plate for a short period (e.g., 1-2 hours) at a controlled temperature.
- Measurement: Measure the turbidity of each well using a microplate nephelometer.
- Data Analysis: The kinetic solubility is defined as the highest concentration that does not show a significant increase in turbidity compared to the buffer-only control.

Diagram: Kinetic Solubility Determination

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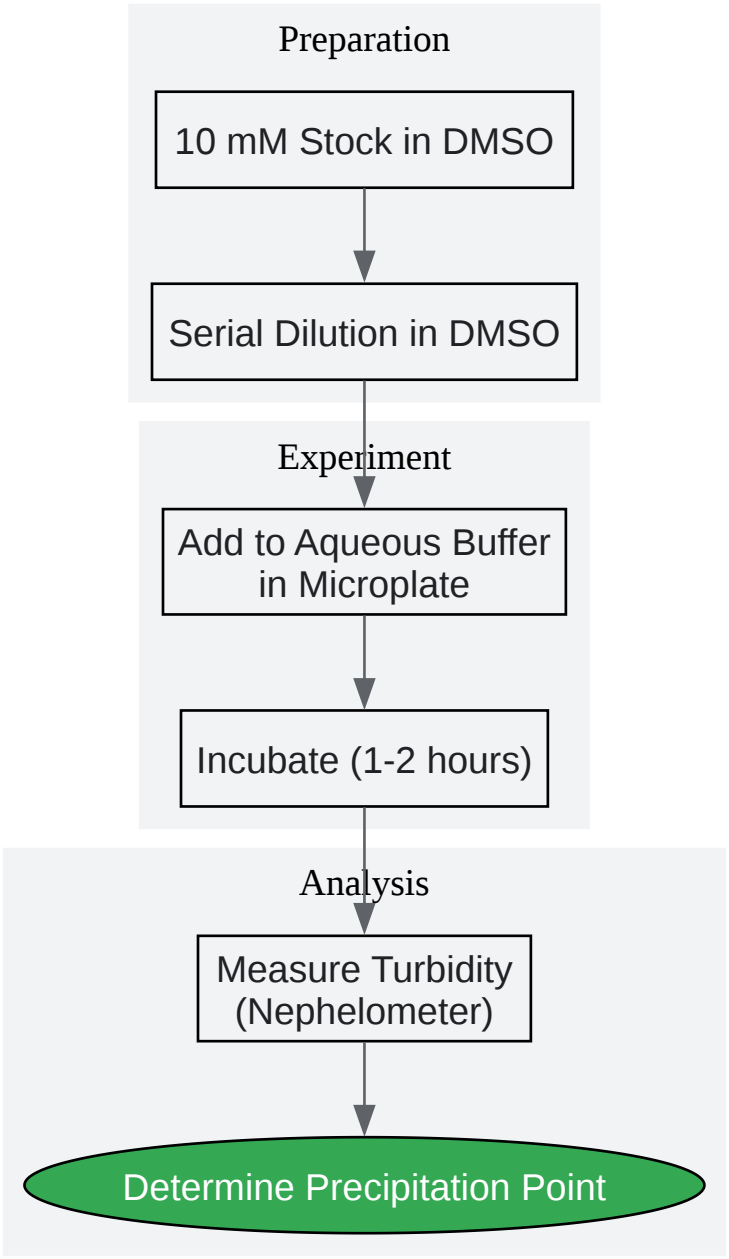

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Caption: High-Throughput Kinetic Solubility Workflow.

Interpreting the Data: From Numbers to Knowledge

The solubility data for **[3-(Ethoxymethyl)phenyl]methanamine hydrochloride** should be presented in a clear, tabular format.

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Hypothetical Solubility Data:

Assay Type	pH	Temperature (°C)	Solubility (µg/mL)	Classification
Thermodynamic	2.0	25	> 2000	Very Soluble
Thermodynamic	4.5	25	1500	Soluble
Thermodynamic	6.8	25	800	Soluble
Thermodynamic	7.4	25	450	Sparingly Soluble
Kinetic	7.4	25	250	Moderately Soluble

Analysis:

- pH-Dependence: The hypothetical data clearly illustrates the expected trend of decreasing solubility with increasing pH. This is critical for predicting its behavior in the gastrointestinal tract, where pH varies significantly.
- Thermodynamic vs. Kinetic: It is common for kinetic solubility to be lower than thermodynamic solubility. This is because the compound has less time to equilibrate and may precipitate at a lower concentration.
- Implications for Drug Development: A solubility of 450 µg/mL at pH 7.4 suggests that for higher doses, the compound might exhibit dissolution rate-limited absorption. This information would guide formulation scientists to consider enabling technologies such as particle size reduction or the use of solubilizing excipients.

Conclusion

While publicly available solubility data for **[3-(Ethoxymethyl)phenyl]methanamine hydrochloride** is lacking, a systematic experimental approach can comprehensively define its solubility profile. By employing established methodologies such as the shake-flask method for thermodynamic solubility and nephelometry for kinetic solubility, researchers can generate the critical data needed to make informed decisions in the drug development process.

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Understanding the pH-dependent solubility of this ionizable compound is paramount for predicting its in vivo behavior and for developing a formulation that ensures adequate bioavailability.

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